

In-depth Technical Guide: tert-Butyl methyl terephthalate

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Compound of Interest

Compound Name: tert-Butyl methyl terephthalate

Cat. No.: B3076837 Get Quote

CAS Number: 104141-93-7

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Information

tert-Butyl methyl terephthalate is an asymmetrical diester of terephthalic acid, featuring both a methyl and a tert-butyl ester group. Its unique structure makes it a potentially interesting building block in organic synthesis and polymer chemistry.



Property	Value	Source
CAS Number	104141-93-7	Multiple
Molecular Formula	C13H16O4	[1][2]
Molecular Weight	236.26 g/mol	[1]
IUPAC Name	4-O-tert-butyl 1-O-methyl benzene-1,4-dicarboxylate	[1]
Synonyms	1,4-Benzenedicarboxylic acid, 1-(1,1-dimethylethyl) 4-methyl ester; 1-tert-Butyl 4-methyl benzene-1,4-dicarboxylate	[1]
Purity	Typically ≥95%	[3]
Storage	Refrigerated	

Synthesis and Experimental Protocols

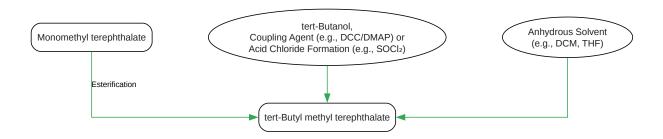
Detailed, peer-reviewed experimental protocols for the synthesis of **tert-butyl methyl terephthalate** are not readily available in the public domain. However, based on general principles of organic chemistry and information regarding the synthesis of similar asymmetrical esters, a plausible synthetic route can be proposed. One potential starting material is monomethyl terephthalate (also known as methyl hydrogen terephthalate), which is commercially available.

Proposed Synthesis Pathway: Esterification of Monomethyl Terephthalate

This proposed method involves the esterification of the free carboxylic acid group of monomethyl terephthalate with a tert-butyl group. Due to the steric hindrance of the tert-butyl group, direct Fischer esterification with tert-butanol is often challenging. A common strategy is to convert the carboxylic acid to a more reactive species or to use a coupling agent.

Reaction:





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Caption: Proposed synthesis of tert-butyl methyl terephthalate.

Disclaimer: The following protocol is a generalized procedure for the tert-butylation of a carboxylic acid and has not been specifically reported for the synthesis of **tert-butyl methyl terephthalate**. Optimization would be required.

Experimental Protocol (Proposed):

- Preparation of the Reaction Mixture: In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve monomethyl terephthalate (1 equivalent) in a suitable anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- Activation of Carboxylic Acid (if applicable):
 - Method A (Coupling Agents): Add N,N'-dicyclohexylcarbodiimide (DCC) (1.1 equivalents) and a catalytic amount of 4-dimethylaminopyridine (DMAP) (0.1 equivalents) to the solution.
 - Method B (Acid Chloride Formation): In a separate flask, treat monomethyl terephthalate with thionyl chloride (SOCl₂) or oxalyl chloride to form the acid chloride. The crude acid chloride would then be dissolved in an anhydrous solvent.
- Addition of tert-Butanol: To the reaction mixture, add tert-butanol (1.2 equivalents). If using
 the acid chloride route, this addition should be done cautiously, possibly in the presence of a
 non-nucleophilic base like triethylamine to scavenge the HCl byproduct.



- Reaction: Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Upon completion, filter the reaction mixture to remove any precipitated byproducts (e.g., dicyclohexylurea if DCC was used).
 - Wash the filtrate with a mild aqueous acid (e.g., 1M HCl), followed by a mild aqueous base (e.g., saturated NaHCO₃ solution), and finally with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel.

Analytical Data

Specific, publicly available spectral data (NMR, IR, Mass Spectrometry) for **tert-butyl methyl terephthalate** is limited. Researchers synthesizing this compound would need to perform their own analytical characterization to confirm its identity and purity.

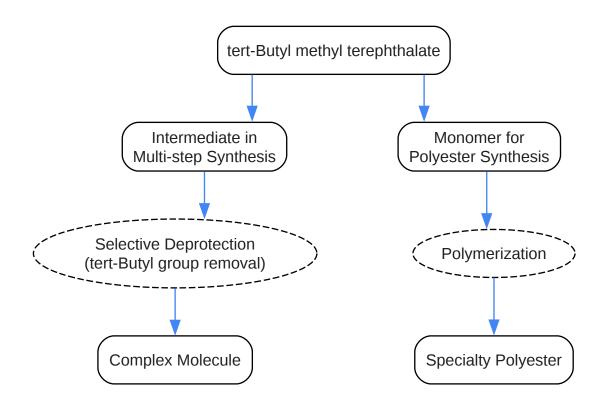
Applications and Relevance to Drug Development

Currently, there is no readily available information in scientific literature or patent databases to suggest a direct application of **tert-butyl methyl terephthalate** in drug development or as a biologically active molecule. There are no described signaling pathways associated with this compound.

Its structure, however, suggests potential utility as:

- A monomer or precursor in polymer synthesis: The asymmetrical nature of the molecule could be used to introduce specific properties into polyesters.
- A chemical intermediate: The tert-butyl ester group can serve as a protecting group for the
 carboxylic acid, which can be selectively removed under acidic conditions while the methyl
 ester remains intact. This makes it a potentially useful building block in multi-step organic
 synthesis.





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Caption: Potential applications of tert-butyl methyl terephthalate.

Conclusion

tert-Butyl methyl terephthalate (CAS 104141-93-7) is a commercially available, asymmetrically substituted aromatic diester. While detailed experimental protocols and characterization data are scarce in the public domain, its synthesis can be reasonably proposed through standard organic chemistry methodologies, likely starting from monomethyl terephthalate. At present, its primary utility for researchers appears to be as a chemical intermediate or a specialty monomer, rather than a compound with known biological activity. Professionals in drug development and organic synthesis may find it valuable as a building block where selective protection and deprotection of a terephthalate moiety are required. Further research and publication are needed to fully elucidate its properties and potential applications.

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References

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